

Personal protective equipment for handling N-(2-aminoethyl)isoquinoline-5-sulfonamide

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Compound of Interest

Compound Name: **N-(2-aminoethyl)isoquinoline-5-sulfonamide**

Cat. No.: **B017544**

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Essential Safety and Handling Guide for N-(2-aminoethyl)isoquinoline-5-sulfonamide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-(2-aminoethyl)isoquinoline-5-sulfonamide** (CAS: 84468-17-7). The following procedures for personal protective equipment, operational handling, and disposal are based on best practices for handling similar chemical compounds.

Personal Protective Equipment (PPE)

When handling **N-(2-aminoethyl)isoquinoline-5-sulfonamide**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant, powder-free nitrile gloves. Change gloves every 30-60 minutes or immediately if contaminated. [1]
Eye Protection	Safety Goggles	ANSI Z87.1 certified, providing a seal around the eyes to protect from splashes.
Face Protection	Face Shield	To be used in addition to safety goggles, especially when there is a significant risk of splashes. [1]
Body Protection	Laboratory Coat	Long-sleeved, properly fitted lab coat.
Respiratory Protection	N95 or N100 Respirator	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation. [2]

Operational Plan for Handling

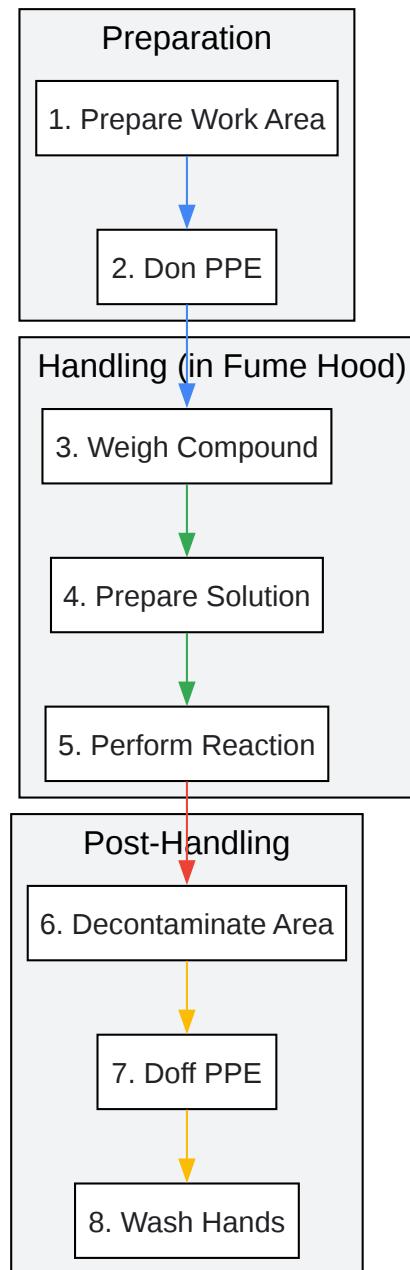
All handling of **N-(2-aminoethyl)isoquinoline-5-sulfonamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Gather all necessary equipment and reagents.
- Donning PPE: Put on all required PPE as listed in the table above.
- Weighing: If weighing the solid compound, perform this task in a chemical fume hood or a balance enclosure to minimize inhalation of the powder.

- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Reactions: If using the compound in a reaction, ensure the apparatus is properly assembled and secured within the fume hood.
- Post-Handling: After handling, decontaminate the work surface and any equipment used.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use PPE in the appropriate waste stream.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Operational Workflow for Handling N-(2-aminoethyl)isoquinoline-5-sulfonamide

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Operational Workflow Diagram

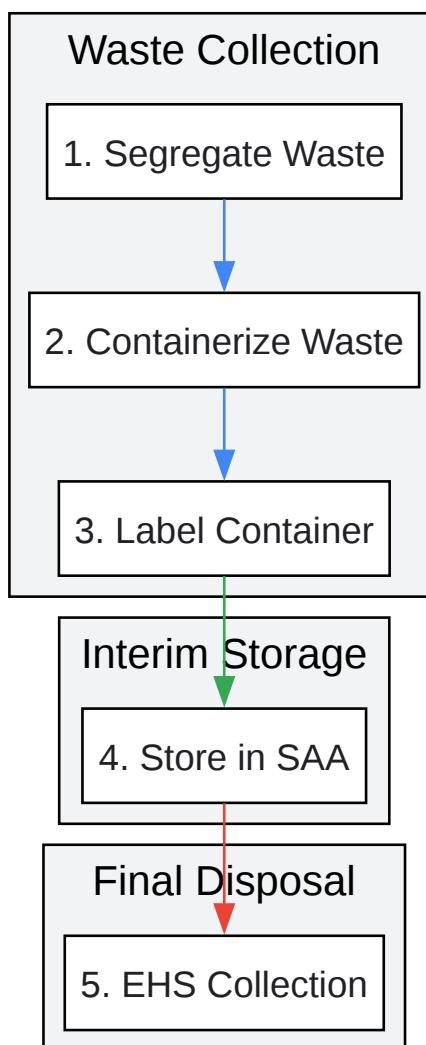
Disposal Plan

Treat all waste containing **N-(2-aminoethyl)isoquinoline-5-sulfonamide** as hazardous waste.
[3]

Step-by-Step Disposal Protocol:

- Waste Segregation: Segregate waste containing this compound from other laboratory waste. This includes unused compound, contaminated labware, and solutions.[3]
- Containerization: Use approved, chemically compatible, and clearly labeled hazardous waste containers. Ensure containers are in good condition with secure, leak-proof lids.[3]
- Labeling: The waste container must be labeled "Hazardous Waste" and include the full chemical name: "**N-(2-aminoethyl)isoquinoline-5-sulfonamide**".[3]
- Storage: Store sealed waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory. This area should be inspected weekly for any signs of leakage.[3]
- Disposal: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Disposal Plan for N-(2-aminoethyl)isoquinoline-5-sulfonamide

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Disposal Plan Diagram

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